

# Application Note: Quantification of Chamaejasmenin C using HPLC-UV

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Compound of Interest		
Compound Name:	ChamaejasmeninC	
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### **Abstract**

This application note details a robust and validated High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) method for the quantitative analysis of Chamaejasmenin C, a biflavonoid isolated from the roots of Stellera chamaejasme. This method is designed for accuracy, precision, and reliability, making it suitable for phytochemical analysis, quality control of herbal extracts, and pharmacokinetic studies. The protocol provides a comprehensive guide from sample preparation to data analysis, ensuring reproducible results for researchers in natural product chemistry and drug development.

### Introduction

Chamaejasmenin C is a C-3/C-3"-biflavanone found in the medicinal plant Stellera chamaejasme, a species with a history of use in traditional medicine.[1] The pharmacological potential of compounds from this plant necessitates reliable analytical methods for their quantification in various matrices. This document provides a detailed protocol for the quantification of Chamaejasmenin C using a reversed-phase HPLC-UV system. The method is developed based on established principles of flavonoid analysis and is validated to ensure its performance.

## **Experimental**



### **Materials and Reagents**

- Chamaejasmenin C reference standard (>98% purity)
- HPLC-grade methanol
- HPLC-grade acetonitrile
- HPLC-grade water (e.g., Milli-Q or equivalent)
- Formic acid (analytical grade)
- Plant material (Stellera chamaejasme root powder) or sample extracts
- 0.45 μm syringe filters

### Instrumentation

A standard HPLC system equipped with the following components is required:

- Binary or quaternary pump
- Autosampler
- Column oven
- UV-Vis or Diode Array Detector (DAD)
- Chromatography data acquisition and processing software

### **Chromatographic Conditions**

The following table summarizes the optimized chromatographic conditions for the analysis of Chamaejasmenin C.



Parameter	Condition
Column	C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 μm)
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Gradient	0-25 min, 30-70% B; 25-30 min, 70-30% B; 30- 35 min, 30% B
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 μL
Detection Wavelength	288 nm*

\*Note: The UV absorption maximum for flavanones typically falls between 280 nm and 290 nm. 288 nm is a recommended starting point and should be confirmed by running a UV scan of a pure standard of Chamaejasmenin C.

### **Protocols**

### **Standard Solution Preparation**

- Stock Solution (1 mg/mL): Accurately weigh 10 mg of Chamaejasmenin C reference standard and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the stock solution with methanol to obtain concentrations ranging from 1  $\mu$ g/mL to 100  $\mu$ g/mL.

# Sample Preparation (from Stellera chamaejasme root powder)

 Extraction: Accurately weigh 1 g of dried and powdered root material into a flask. Add 20 mL of 70% acetone and perform ultrasonication for 30 minutes.



- Filtration: Filter the extract through Whatman No. 1 filter paper.
- Repeat Extraction: Repeat the extraction process on the residue twice more.
- Combine and Evaporate: Combine the filtrates and evaporate to dryness under reduced pressure using a rotary evaporator.
- Reconstitution: Reconstitute the dried extract with 5 mL of methanol.
- Final Filtration: Filter the reconstituted sample through a 0.45 μm syringe filter into an HPLC vial before injection.

### **Method Validation**

The developed HPLC-UV method was validated according to standard guidelines for linearity, precision, accuracy, limit of detection (LOD), and limit of quantification (LOQ).

Validation Parameter	Result
Linearity (Concentration Range)	1 - 100 μg/mL
Correlation Coefficient (r²)	> 0.999
Precision (Intra-day & Inter-day, %RSD)	< 2%
Accuracy (Recovery, %)	98 - 102%
Limit of Detection (LOD)	0.1 μg/mL
Limit of Quantification (LOQ)	0.3 μg/mL

### **Data Presentation**

The following table presents hypothetical quantitative data for the amount of Chamaejasmenin C in different batches of Stellera chamaejasme root extract.



Sample Batch	Chamaejasmenin C Concentration (mg/g of dry extract)	%RSD (n=3)
Batch A	15.2	1.5
Batch B	14.8	1.8
Batch C	16.1	1.2

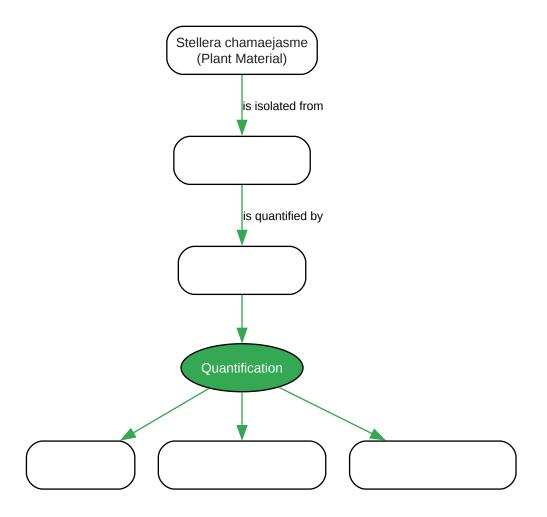
### **Visualizations**



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Caption: Experimental workflow for the quantification of Chamaejasmenin C.





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Caption: Logical relationship of key concepts in this application note.

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### References

- 1. researchgate.net [researchgate.net]
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